

Dimethirimol Dose-Response Analysis: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Dimethirimol*

Cat. No.: *B1530832*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of **Dimethirimol**'s dose-response characteristics, contextualized by the historical development of fungicide resistance. While specific quantitative dose-response data for **Dimethirimol** from contemporary studies are scarce due to its limited current use, this guide synthesizes historical data and compares its performance profile with modern alternatives.

Dimethirimol is a systemic, eradicant fungicide belonging to the pyrimidine group.^[1] It was primarily used in glasshouses to control powdery mildew on various crops, including cucurbits, tobacco, and tomatoes.^[1] Its mode of action is complex, involving the inhibition of nucleic acid synthesis through the interference with adenosine deaminase and the disruption of sterol biosynthesis.^[1]

Comparative Performance and Resistance Profile

The most striking feature of **Dimethirimol**'s performance history is the rapid development of high-level resistance in target pathogens. Shortly after its introduction in the late 1960s, resistance was reported in cucumber powdery mildew (*Podosphaera xanthii*).^[2] Studies from that era indicated that resistant strains could tolerate concentrations of **Dimethirimol** up to 100 times higher than susceptible strains. This rapid loss of efficacy has led to its replacement by newer fungicides with different modes of action.

In contrast, modern fungicide classes used for powdery mildew control, such as Demethylation Inhibitors (DMIs), Quinone outside Inhibitors (QoIs), and Succinate Dehydrogenase Inhibitors

(SDHIs), have also faced resistance development, but often in a more gradual or quantitative manner.^[2]

Fungicide Class	Active Ingredient (Example)	Primary Mode of Action	Typical Resistance Profile
Hydroxy-(2-amino)-pyrimidine	Dimethirimol	Inhibition of adenosine deaminase (Nucleic Acid Synthesis) & Ergosterol Biosynthesis	Rapid development of high-level, qualitative resistance.
Demethylation Inhibitors (DMIs)	Tebuconazole	Sterol Biosynthesis (C14-demethylase)	Gradual, quantitative resistance is common.
Quinone outside Inhibitors (QoIs)	Azoxystrobin	Respiration (Cytochrome bc1 complex)	Often qualitative, single-gene mutation-driven resistance.
Succinate Dehydrogenase Inhibitors (SDHIs)	Boscalid	Respiration (Complex II)	Various mutations can lead to different levels of resistance.

Note: Specific EC50, Hill slope, and R-squared values for **Dimethirimol** are not readily available in recent literature. Historical data suggests a significant rightward shift in the dose-response curve for resistant populations, indicating a substantial increase in the concentration required for effective control.

Experimental Protocols

The following outlines a general methodology for generating fungicide dose-response curves for powdery mildew, which would have been applicable for studying **Dimethirimol**.

In Vitro Spore Germination Inhibition Assay

This method assesses the direct effect of the fungicide on fungal spore viability.

- **Preparation of Fungal Spore Suspension:** Collect conidia from freshly sporulating powdery mildew colonies on infected leaf surfaces using a sterile brush. Suspend the spores in sterile

distilled water containing a surfactant (e.g., Tween 20) to ensure a homogenous suspension. Adjust the spore concentration to a predetermined level (e.g., 1×10^5 spores/mL) using a hemocytometer.

- **Preparation of Fungicide Solutions:** Prepare a stock solution of **Dimethirimol** in a suitable solvent (e.g., acetone or DMSO). Create a series of dilutions in sterile distilled water to achieve the desired final concentrations for the dose-response curve.
- **Assay Setup:** On a microscope slide with a concavity, place a drop of each fungicide dilution. To this, add an equal volume of the spore suspension. For the control, use sterile distilled water instead of the fungicide solution.
- **Incubation:** Place the slides in a humid chamber to prevent drying and incubate at a controlled temperature (e.g., 20-25°C) for 24-48 hours.
- **Data Collection:** Using a microscope, observe a minimum of 100 spores per replicate for germination. A spore is considered germinated if the germ tube is at least half the length of the spore.
- **Statistical Analysis:** Calculate the percentage of germination inhibition for each concentration relative to the control. Plot the inhibition data against the logarithm of the fungicide concentration and fit to a non-linear regression model (e.g., log-logistic) to determine the EC50, Hill slope, and R-squared values.

Leaf Disc Assay

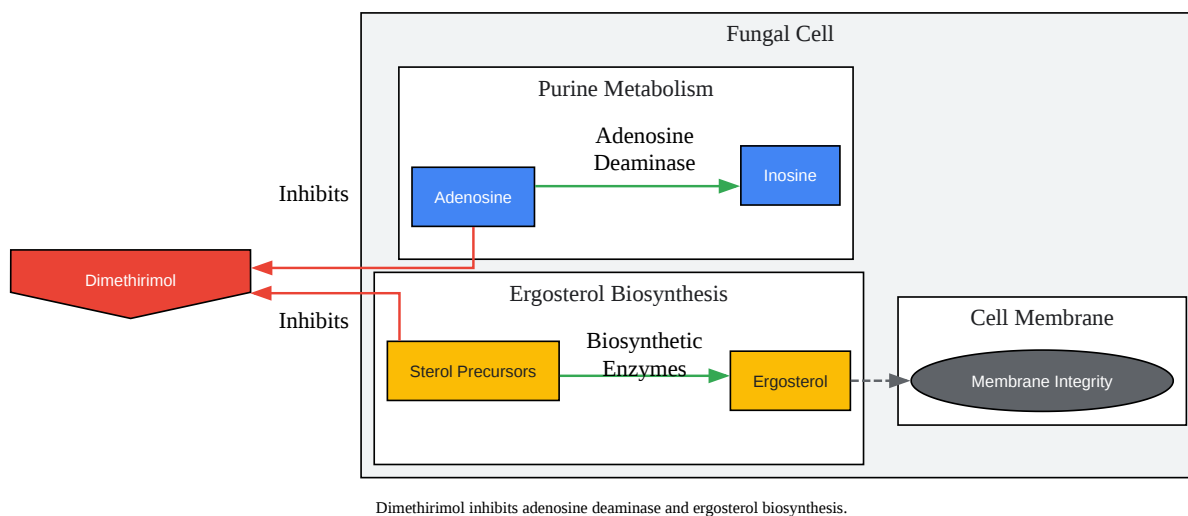
This method evaluates the fungicide's efficacy in a system that includes the host tissue.

- **Plant Material:** Use young, healthy leaves from a susceptible host plant (e.g., cucumber).
- **Preparation of Leaf Discs:** Cut uniform discs (e.g., 1.5 cm in diameter) from the leaves, avoiding major veins.
- **Fungicide Treatment:** Prepare a range of **Dimethirimol** concentrations. Dip the leaf discs in the respective fungicide solutions for a set period or spray the solutions onto the adaxial surface of the discs. Allow the discs to air dry.

- **Inoculation:** Place the treated leaf discs, adaxial side up, on agar plates. Inoculate each disc with a uniform amount of powdery mildew conidia.
- **Incubation:** Incubate the plates under controlled conditions (e.g., 16-hour photoperiod, 20-25°C) for 7-14 days.
- **Disease Assessment:** Visually assess the percentage of the leaf disc area covered by powdery mildew mycelium.
- **Data Analysis:** Calculate the percent inhibition of disease development for each concentration compared to the untreated control. Analyze the data as described for the spore germination assay to generate dose-response curves and statistical parameters.

Visualizations

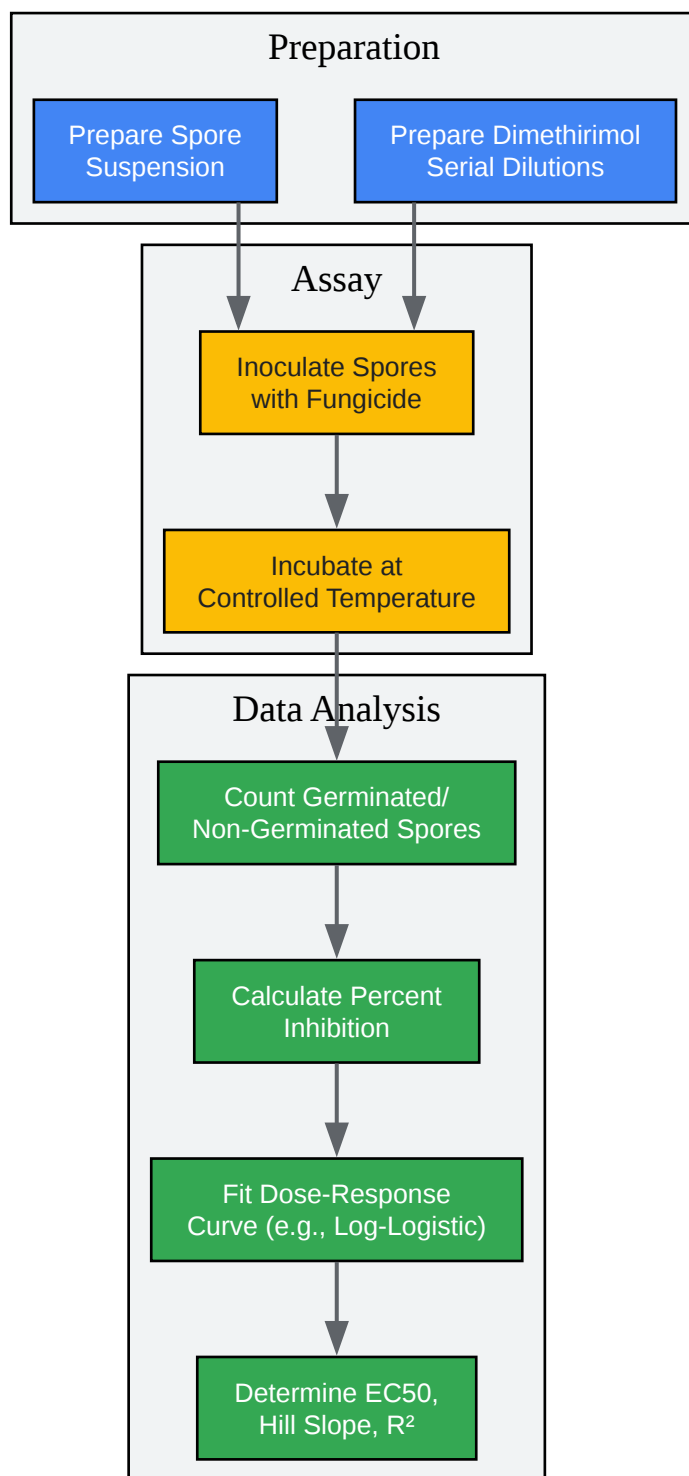
Signaling Pathway of Dimethirimol



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Caption: Mechanism of action of **Dimethirimol** in a fungal cell.

Experimental Workflow for Dose-Response Analysis



Workflow for in vitro spore germination inhibition assay.

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Caption: Experimental workflow for determining fungicide dose-response.

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- 2. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
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